

An In-depth Technical Guide to the Physicochemical Properties of Allyl Propionate

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Compound of Interest

Compound Name: **Allyl propionate**

Cat. No.: **B1584478**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of **allyl propionate**, complete with detailed experimental protocols for their determination.

Quantitative Data Summary

The boiling point and density of **allyl propionate** are crucial physical constants for its handling, purification, and use in various applications. A summary of these properties from multiple sources is presented below.

Property	Value	Conditions
Boiling Point	122.4 °C	at 760 mmHg[1][2]
123-125 °C	at 760 mmHg[3][4]	
124.00 to 125.00 °C	at 760.00 mm Hg[5]	
Density	0.904 g/cm ³	-
0.913 g/mL	at 25 °C[3][4]	
0.914	at 20 °C[5]	

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research. The following sections detail standard laboratory procedures for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[6] Common methods for its determination include simple distillation and the Thiele tube method.

1. Simple Distillation Method

This method is suitable when a relatively large volume of the liquid (at least 5 mL) is available.
^{[6][7]}

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heating mantle or sand bath.
- Procedure:
 - Place a known volume of **allyl propionate** into the distilling flask along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
 - Begin heating the flask gently.
 - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.^[7]
 - It is also advisable to record the barometric pressure as the boiling point is pressure-dependent.^[6]

2. Thiele Tube Method

This micro-method is ideal when only a small sample of the liquid is available (less than 0.5 mL).^[8]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), rubber band, and a heat source.[8]
- Procedure:
 - Fill the small test tube to about half-full with **allyl propionate**.
 - Place the capillary tube, with its open end down, into the test tube.
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Insert the assembly into the Thiele tube, which contains a high-boiling point oil, such that the sample is near the middle of the oil.[8]
 - Gently heat the arm of the Thiele tube.[8]
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Stop heating when a continuous and rapid stream of bubbles is observed.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube as the apparatus cools.[8][9]

Determination of Density

Density is the mass per unit volume of a substance.[10]

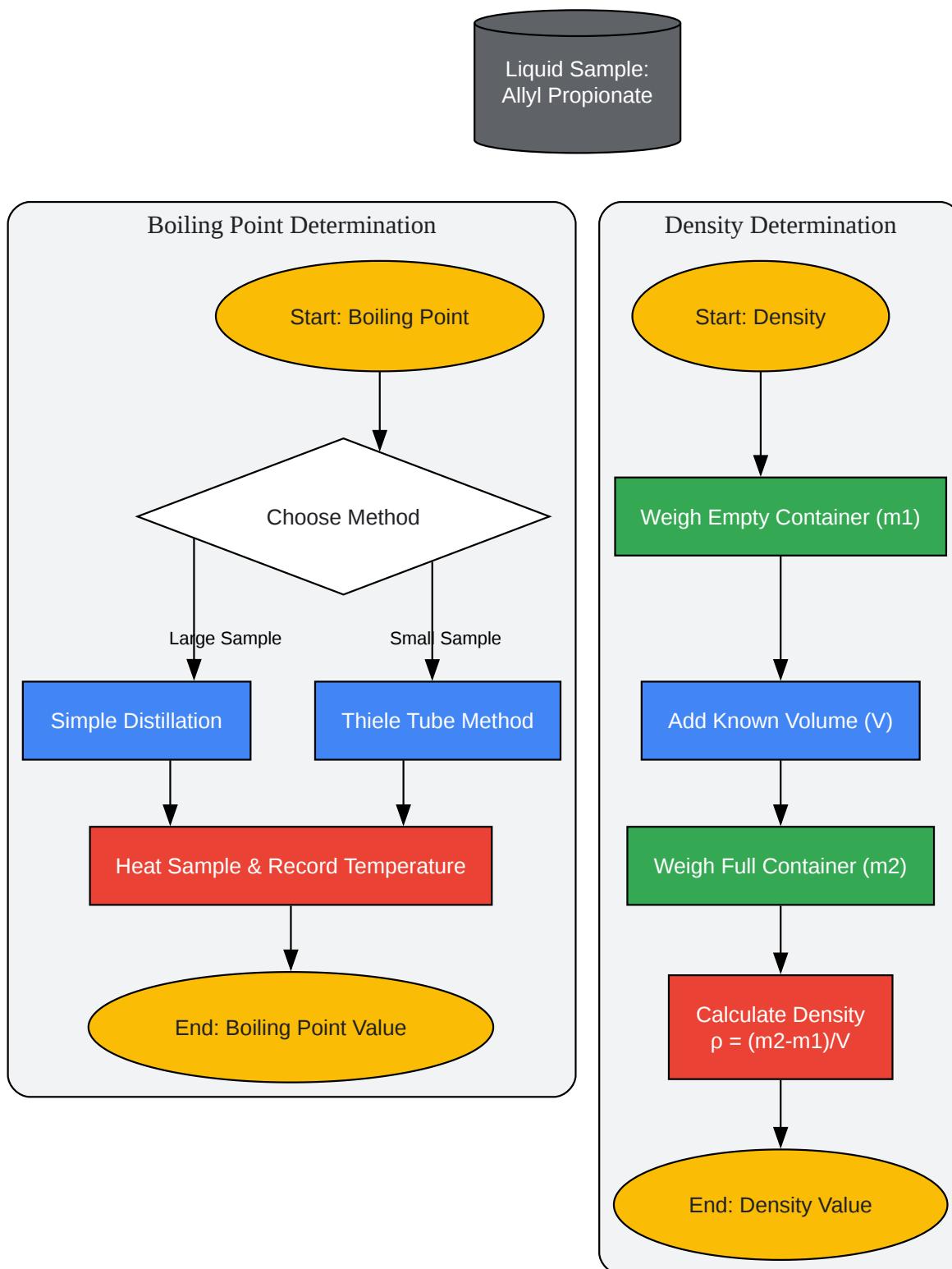
- Apparatus: A digital balance, a volumetric flask or a graduated cylinder, and a pipette.
- Procedure:
 - Measure the mass of a clean, dry volumetric flask (or measuring cylinder) on the digital balance and record it as m_1 .
 - Using a pipette, accurately transfer a known volume (V) of **allyl propionate** into the weighed container.
 - Measure the mass of the container with the liquid and record it as m_2 .

- The mass of the liquid (m) is calculated as $m_2 - m_1$.
- The density (ρ) is then calculated using the formula: $\rho = m/V$.[\[11\]](#)
- For higher accuracy, it is recommended to repeat the measurement several times and calculate the average.[\[11\]](#)

Visualizations

Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **allyl propionate**.



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Caption: Workflow for determining boiling point and density.

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